

Essential Safety and Logistics for Handling Salcomine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Salcomine

Cat. No.: B421677

[Get Quote](#)

For researchers, scientists, and drug development professionals, ensuring safe handling of all laboratory chemicals is paramount. This guide provides immediate, essential safety and logistical information for the handling of **Salcomine**, offering procedural, step-by-step guidance to answer specific operational questions and build a foundation of trust in laboratory safety.

Physical and Chemical Properties

Proper handling and storage procedures are directly informed by the physical and chemical properties of a substance.

Property	Value
CAS Number	14167-18-1[1][2]
Molecular Formula	C ₁₆ H ₁₄ CoN ₂ O ₂ [1][2]
Molecular Weight	325.23 g/mol [1][3]
Appearance	Orange, amber, or dark red crystalline powder[1]
Solubility	Insoluble in water. Soluble in benzene, chloroform, and pyridine.[2]
Storage	Store at room temperature in a dry, cool, and well-ventilated place.[1][4] Keep containers tightly closed.[4]

Occupational Exposure Limits

Adherence to established exposure limits is critical to personnel safety.

Component	Limit Type	Value
Cobalt and inorganic compounds, as Co	8 hr Time Weighted Avg (TWA)	0.02 mg/m ³ [5]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against chemical exposure. The following PPE is recommended when handling **Salcomine**.

Eye and Face Protection

- Safety Glasses: Use safety glasses with side-shields conforming to EN166 or NIOSH-approved equipment.[\[5\]](#)[\[6\]](#)
- Face Shield: In situations with a risk of explosion or significant splashing, a face shield should be worn over safety glasses.[\[7\]](#)

Skin Protection

- Gloves: Handle with chemical-resistant gloves.[\[5\]](#) Nitrile gloves are suitable for incidental contact, while neoprene or butyl rubber should be considered for prolonged handling.[\[8\]](#) Always inspect gloves before use and wash hands thoroughly after removal.[\[5\]](#)[\[8\]](#)
- Body Protection: Wear impervious clothing, such as a lab coat, to prevent skin exposure.[\[5\]](#)

Respiratory Protection

- Engineering Controls: Always handle **Salcomine** in a well-ventilated area, preferably within a chemical fume hood, especially when handling powders or creating solutions.[\[5\]](#)[\[6\]](#)[\[8\]](#)
- Respirator: If engineering controls are not sufficient to maintain exposure below permissible limits, a NIOSH-approved respirator with a particulate filter (e.g., N95, P100) is

recommended for handling powders.[7][8] For emergency situations, a positive pressure, pressure-demand, full facepiece self-contained breathing apparatus (SCBA) is required.[6][9]

Emergency Procedures

Immediate and appropriate action during an emergency can significantly mitigate harm.

First-Aid Measures

Exposure Route	Procedure
Inhalation	1. Move the victim to fresh air.[4][9] 2. If not breathing, provide artificial respiration.[4][9] 3. Seek immediate medical attention.[4]
Skin Contact	1. Immediately wash the affected area with plenty of soap and water for at least 15 minutes.[4][5][9] 2. Remove contaminated clothing.[5][9] 3. If skin irritation persists, seek medical attention.[4]
Eye Contact	1. Immediately flush eyes with plenty of water for at least 15 minutes, including under the eyelids.[4][5] 2. Remove contact lenses if present and easy to do.[6] 3. Seek immediate medical attention.[4]
Ingestion	1. Do NOT induce vomiting.[5][9] 2. Rinse mouth with water.[4][10] 3. If the person is conscious, they may drink plenty of water.[3] 4. Call a POISON CENTER or doctor if you feel unwell.[4][10]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[5]
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[4][5]

Handling, Storage, and Disposal

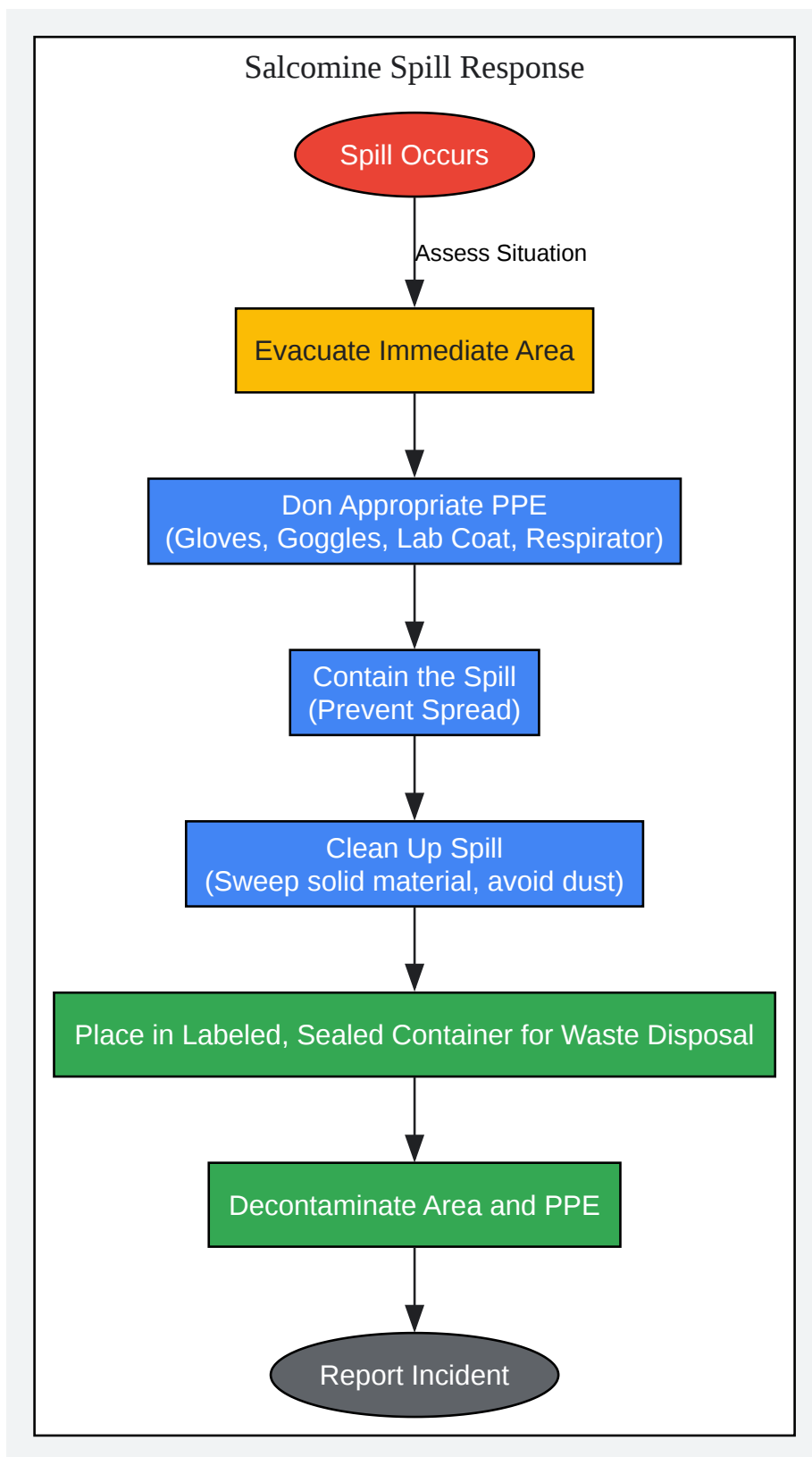
Safe Handling and Storage

- Handling: Avoid contact with skin, eyes, and clothing.[4][5] Avoid the formation of dust and aerosols.[5][6] Use only in a well-ventilated area or under a chemical fume hood.[4][6] Wash hands thoroughly after handling.[5][6]
- Storage: Store in a cool, dry, and well-ventilated place.[4][6] Keep the container tightly closed and store it locked up.[4][6][11]

Spill Management and Disposal

- Spill Cleanup: In the event of a spill, evacuate personnel to a safe area.[5][6] Wear appropriate PPE, including respiratory protection.[5][6] Avoid creating dust.[5][6] Sweep up the spilled material and place it in a suitable, closed container for disposal.[5][6]
- Disposal: Dispose of **Salcomine** and any contaminated materials through a licensed professional waste disposal service.[5][6] The material may be dissolved or mixed with a combustible solvent and burned in a chemical incinerator equipped with an afterburner and scrubber.[5][6] Dispose of contents and container to an approved waste disposal plant.[4][11]

Spill Response Workflow



[Click to download full resolution via product page](#)

Caption: Workflow for a **Salcomine** Spill Emergency.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemimpex.com [chemimpex.com]
- 2. 14167-18-1 CAS MSDS (SALCOMINE) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 3. fishersci.it [fishersci.it]
- 4. fishersci.com [fishersci.com]
- 5. Salcomine - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. Page loading... [wap.guidechem.com]
- 7. Chemical Safety: Personal Protective Equipment | Environment, Health & Safety [ehs.ucsf.edu]
- 8. benchchem.com [benchchem.com]
- 9. SALCOMINE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 10. assets.thermofisher.com [assets.thermofisher.com]
- 11. Salcomine, 500G | Labscoop [labscoop.com]
- To cite this document: BenchChem. [Essential Safety and Logistics for Handling Salcomine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b421677#personal-protective-equipment-for-handling-salcomine]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com